

An In-depth Technical Guide to the Thermal Properties of Henicosan-11-ol

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Compound of Interest

Compound Name: **Henicosan-11-ol**

Cat. No.: **B1329732**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal properties of **Henicosan-11-ol** (CAS: 3381-26-8), a secondary fatty alcohol. The document details its melting and boiling points, presents experimental methodologies for their determination, and includes a logical workflow for these experimental processes. This information is critical for professionals in research and drug development who require precise physicochemical data for formulation, synthesis, and stability studies.

Quantitative Data Summary

The thermal properties of **Henicosan-11-ol** have been determined through both experimental and computational methods. The following table summarizes the available data for its melting and boiling points.

Thermal Property	Value	Data Type
Melting Point	67.5-76.5 °C	Experimental[1]
71-72 °C	Experimental[2][3]	
Boiling Point	370.3 ± 10.0 °C	Predicted[2][3]

Experimental Protocols

While specific experimental reports detailing the determination of the above values for **Henicosan-11-ol** are not publicly available, standard established methods for determining the melting and boiling points of organic compounds are applicable. The following are detailed protocols based on common laboratory techniques.

Melting Point Determination (Capillary Method)

This method is based on the visual observation of the phase transition from solid to liquid of a sample heated in a capillary tube.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- Sample Preparation: A small amount of **Henicosan-11-ol** is placed on a clean, dry surface and finely powdered using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm is achieved.
- Apparatus Setup: The packed capillary tube is placed in the heating block of the melting point apparatus. The thermometer is inserted into its designated holder.
- Approximate Melting Point Determination: A preliminary rapid heating is performed to get an approximate melting point range.

- Accurate Melting Point Determination: A new sample is prepared and the apparatus is allowed to cool. The sample is then heated at a slow, controlled rate (approximately 1-2 °C per minute) as the temperature approaches the approximate melting point.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

Boiling Point Determination (Thiele Tube Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid.

Apparatus:

- Thiele tube
- Mineral oil or other suitable heating bath liquid
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Rubber band or wire for attachment
- Bunsen burner or hot plate

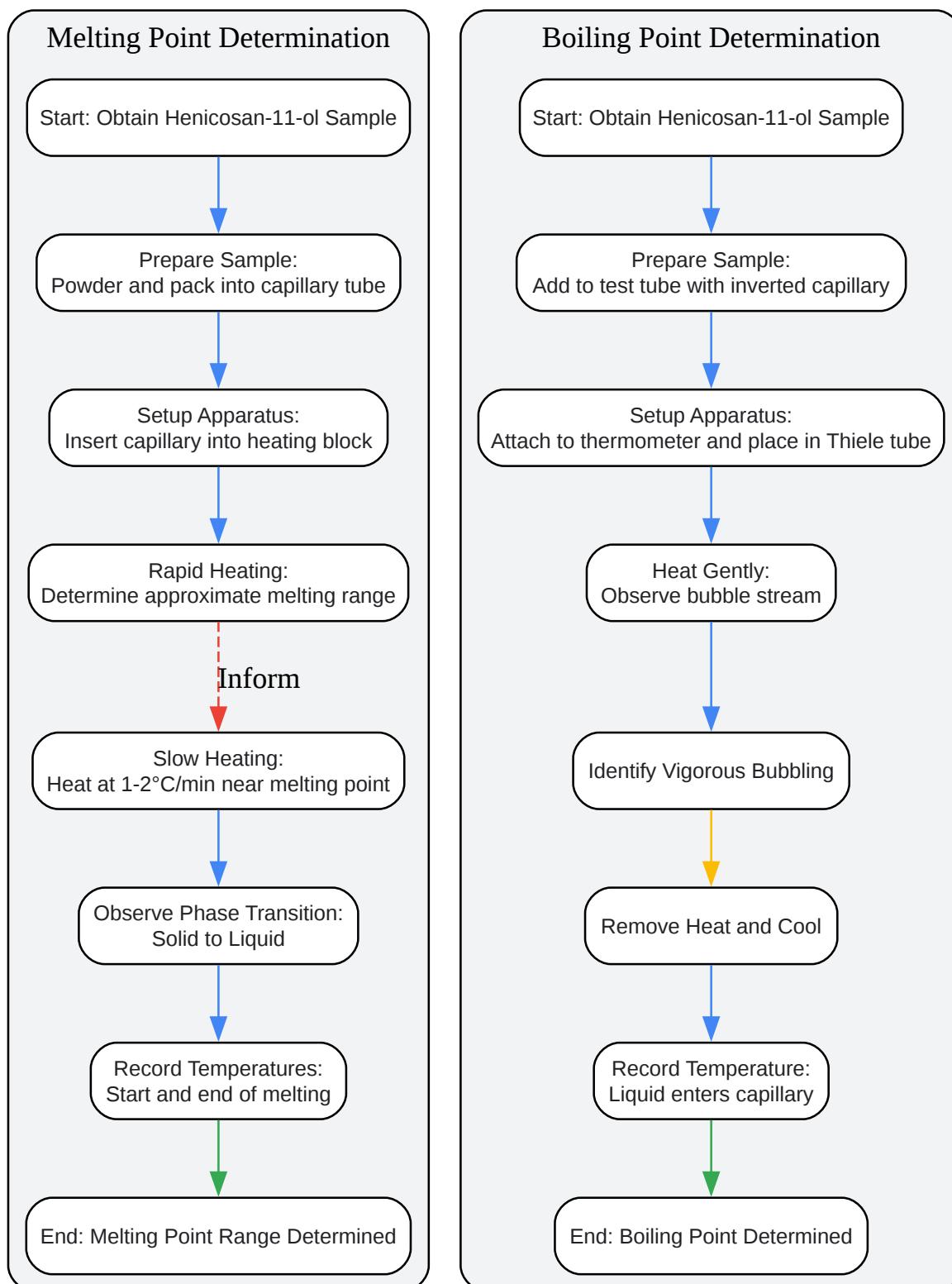
Procedure:

- Sample Preparation: Approximately 0.5 mL of **Henicosan-11-ol** is placed into the small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.
- Assembly: The test tube is attached to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.

- Heating: The assembly is placed in a Thiele tube containing mineral oil, ensuring the heat-transfer arm is properly positioned for heating. The Thiele tube is heated gently at the side arm.
- Observation: As the temperature rises, air trapped in the capillary tube will escape as a slow stream of bubbles. The heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.
- Cooling and Data Recording: The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn into the capillary tube.

Visualized Workflow

The following diagram illustrates the logical workflow for the experimental determination of the thermal properties of a chemical compound like **Henicosan-11-ol**.

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Caption: Workflow for Thermal Property Determination

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